

Spectroscopic Data & Technical Guide: Methyl 3-(4-cyanophenoxy)benzoate

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Compound of Interest

Compound Name: Methyl 3-(4-cyanophenoxy)benzoate
CAS No.: 934690-54-7
Cat. No.: B3022857

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Executive Summary & Chemical Identity

Methyl 3-(4-cyanophenoxy)benzoate (CAS: 934690-54-7) is a diaryl ether ester used as a scaffold in the synthesis of pyrethroid insecticides and kinase inhibitors. Its structure combines a benzoate core with a para-cyanophenoxy moiety, imparting distinct electronic properties visible in spectroscopic analysis.

Property	Data
CAS Number	934690-54-7
IUPAC Name	Methyl 3-(4-cyanophenoxy)benzoate
Molecular Formula	C ₁₅ H ₁₁ NO ₃
Molecular Weight	253.25 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Chloroform, Ethyl Acetate; Insoluble in Water

Synthesis & Reaction Profiling

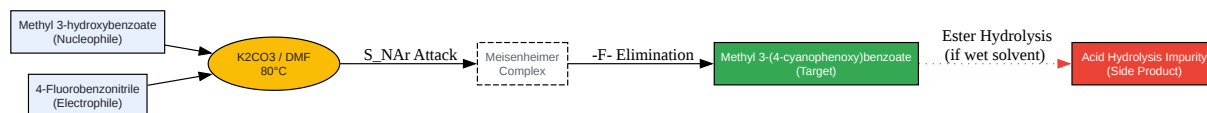
To understand the spectroscopic impurities, one must understand the synthesis. The standard industrial route utilizes a Nucleophilic Aromatic Substitution (S_NAr).

Experimental Protocol (S_NAr Coupling)

- Reagents: Methyl 3-hydroxybenzoate (1.0 eq), 4-Fluorobenzonitrile (1.1 eq), Potassium Carbonate (K₂CO₃, 2.0 eq).
- Solvent: DMF or DMSO (Anhydrous).
- Conditions: Heat to 80–100°C for 4–6 hours under N₂ atmosphere.
- Workup: Dilute with water, extract with ethyl acetate, wash with brine, dry over MgSO₄.
- Purification: Recrystallization from Ethanol/Hexane or Flash Chromatography (Hexane:EtOAc 8:2).

Reaction Pathway Visualization

The following diagram illustrates the chemical transformation and potential side-reactions (hydrolysis).



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Figure 1: S_NAr synthesis pathway showing the coupling of the phenol and aryl fluoride.

Spectroscopic Characterization

A. Infrared (IR) Spectroscopy

The IR spectrum is dominated by three diagnostic regions: the nitrile, the ester carbonyl, and the ether linkage.

Functional Group	Wavenumber (cm ⁻¹)	Assignment & Notes
C≡N Stretch	2220 – 2230	Sharp, medium intensity. Diagnostic for the nitrile group.
C=O Stretch	1715 – 1725	Strong, sharp. Characteristic of conjugated methyl esters.
C=C Aromatic	1580 – 1600	Multiple bands indicating aromatic ring breathing.
C–O–C Ether	1240 – 1260	Strong, broad. Asymmetric stretch of the diaryl ether.
C–O Ester	1100 – 1120	C–O–C stretch of the methyl ester.

B. ¹H NMR Spectroscopy (400 MHz, CDCl₃)

The proton NMR shows two distinct aromatic spin systems: the 3-substituted benzoate ring (Ring A) and the para-substituted benzonitrile ring (Ring B).

- Ring A (Benzoate): Exhibits a complex pattern due to meta-substitution (Singlet, Doublet, Triplet, Doublet).
- Ring B (Benzonitrile): Exhibits an AA'BB' system (two doublets), characteristic of para-substitution.

Shift (δ ppm)	Mult.	Integration	Assignment	Coupling (Hz)
7.88	dt	1H	H-6 (Benzoate)	J = 7.8, 1.2
7.75	t/m	1H	H-2 (Benzoate)	J = 2.0 (meta)
7.62	d	2H	H-2', H-6' (Benzonitrile)	J = 8.8 (AA'BB')
7.48	t	1H	H-5 (Benzoate)	J = 8.0
7.28	ddd	1H	H-4 (Benzoate)	J = 8.0, 2.4, 1.0
7.05	d	2H	H-3', H-5' (Benzonitrile)	J = 8.8 (AA'BB')
3.91	s	3H	-OCH ₃ (Methyl Ester)	N/A

Interpretation Logic:

- H-2', H-6' (7.62 ppm): These protons are ortho to the electron-withdrawing cyano group, shifting them downfield.
- H-3', H-5' (7.05 ppm): These are ortho to the electron-donating ether oxygen, shifting them upfield.
- H-2 (7.75 ppm): Deshielded by the ortho-ester group and the lack of ortho-coupling partners (appearing as a singlet/narrow triplet).

C. ¹³C NMR Spectroscopy (100 MHz, CDCl₃)

Key diagnostic carbons include the nitrile carbon (~118 ppm) and the ester carbonyl (~166 ppm).

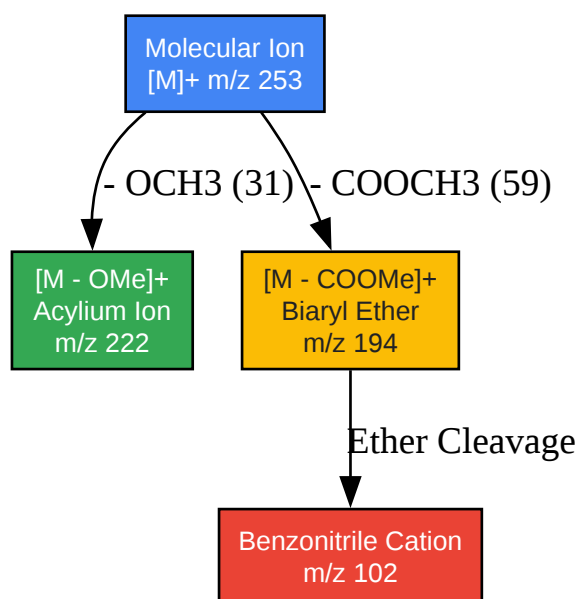
Shift (δ ppm)	Carbon Type	Assignment
166.2	C=O	Ester Carbonyl
160.5	Cq-O	Ether Carbon (Benzonitrile ring)
155.8	Cq-O	Ether Carbon (Benzoate ring)
134.1	CH	Benzonitrile (Ortho to CN)
131.8	Cq	Benzoate (Ipso to C=O)
130.2	CH	Benzoate (C-5)
125.4	CH	Benzoate (C-6)
124.8	CH	Benzoate (C-4)
120.1	CH	Benzoate (C-2)
118.5	C $\equiv$ N	Nitrile Carbon
117.8	CH	Benzonitrile (Ortho to O)
106.5	Cq-CN	Benzonitrile (Ipso to CN)
52.4	CH ₃	Methoxy Carbon

Mass Spectrometry (GC-MS / ESI)

In Electron Impact (EI) ionization, the molecule follows a predictable fragmentation pathway involving the loss of the methoxy group and the cleavage of the ether bond.

- Molecular Ion (M^+): m/z 253 (Base peak or strong intensity).
- Fragment 1 [$M - OMe$] $^+$: m/z 222 (Acylium ion).
- Fragment 2 [$M - COOMe$] $^+$: m/z 194 (Biaryl ether cation).
- Fragment 3 [C_7H_4N] $^+$: m/z 102 (Cyanophenyl cation).

Fragmentation Logic Diagram



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Figure 2: Proposed mass spectrometry fragmentation pathway.

Quality Control & Impurity Profiling

When analyzing synthesized batches, two primary impurities are common:

- 3-(4-cyanophenoxy)benzoic acid: Result of ester hydrolysis. Detected by a broad OH stretch in IR (3000-3300 cm⁻¹) and loss of the methyl singlet in NMR.
- Methyl 3-hydroxybenzoate: Unreacted starting material. Detected by a phenolic OH signal (~5.5-6.0 ppm) in NMR.

HPLC Method (Standard):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5μm).
- Mobile Phase: A: 0.1% Formic Acid in Water / B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV @ 254 nm (Aromatic) and 220 nm (Nitrile).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10821136, Methyl 3-(cyanomethyl)benzoate (Structural Analog Reference). Retrieved from [\[Link\]](#)
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